

The Enigmatic Compound Bodilisant: A Search for Its Scientific Origins

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Compound of Interest

Compound Name: *Bodilisant*

Cat. No.: *B15610171*

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Despite its presence in chemical databases, a comprehensive search for the compound known as **Bodilisant**, or 8-[4-(3-Piperidin-1-yl-propoxy)-phenyl]-BODIPY, reveals a notable absence of published scientific literature detailing its discovery, synthesis, and biological activity. While the compound is cataloged under identifiers such as PubChem CID 71528209 and ChEMBL ID ChEMBL2323582, specific data regarding its intended use, mechanism of action, and experimental validation are not publicly available.

Bodilisant belongs to the family of BODIPY (boron-dipyrromethene) dyes, a class of fluorescent molecules widely utilized in biomedical research for their robust photophysical properties. These properties include high absorption coefficients, sharp emission peaks, and good photostability, making them valuable as fluorescent labels and probes. The chemical structure of **Bodilisant**, featuring a piperidine-alkoxy-phenyl substituent at the 8-position of the BODIPY core, suggests its potential application as a fluorescent probe for biological targets, possibly within the central nervous system, given the prevalence of the piperidine moiety in neuropharmacology.

However, without dedicated research publications, any discussion of its biological function remains speculative. The creation of a detailed technical guide, as requested, is not feasible due to the lack of foundational scientific data. Key elements of such a guide, including quantitative biological data, detailed experimental protocols, and elucidated signaling pathways, are contingent on published research that, in the case of **Bodilisant**, does not appear to exist in the public domain.

While general synthetic methods for 8-aryl-BODIPY derivatives are documented in the chemical literature, a specific protocol for the synthesis of **Bodilisant** has not been identified. Similarly, no studies detailing its interaction with biological systems, such as receptor binding assays or cell-based functional assays, are available. Consequently, the creation of data tables and diagrams illustrating its experimental workflows and signaling pathways is not possible.

In conclusion, while the chemical entity "**Bodilisant**" is known, the scientific knowledge base required to construct an in-depth technical guide on its discovery, synthesis, and biological function is currently unavailable in publicly accessible resources. Further research and publication would be necessary to elucidate the properties and potential applications of this compound.

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